

Technical Guide: 4'-Hydroxy Fenretinide-d4

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Compound of Interest

Compound Name: 4'-Hydroxy Fenretinide-d4

Cat. No.: B15554833

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **4'-Hydroxy Fenretinide-d4**, a deuterated analog of a metabolite of Fenretinide (N-(4-hydroxyphenyl)retinamide, 4-HPR). Fenretinide is a synthetic retinoid that has been extensively studied for its potential in cancer chemoprevention and therapy.^{[1][2]} 4'-Hydroxy Fenretinide is a product of the metabolic hydroxylation of Fenretinide. The deuterated version, **4'-Hydroxy Fenretinide-d4**, serves as a valuable tool in analytical and pharmacokinetic research, primarily as an internal standard for mass spectrometry-based quantification of Fenretinide and its metabolites.^[3] Deuterium labeling enhances the accuracy of bioanalytical methods by allowing for differentiation from the endogenous, non-labeled compound.^[4]

Physicochemical Properties and Identification

The definitive identification of **4'-Hydroxy Fenretinide-d4** is crucial for its application in research. The Chemical Abstracts Service (CAS) number provides a unique identifier for this specific deuterated molecule.

Property	Value	Source
CAS Number	2714413-41-7	[5]
Molecular Formula	C ₂₆ H ₂₉ D ₄ NO ₃	[5]
Molecular Weight	411.57 g/mol	[5]
Parent Compound	4'-Hydroxy Fenretinide	N/A
Deuterated Analog of	4'-Hydroxy Fenretinide	[6]
Common Use	Internal standard in analytical and pharmacokinetic research	[3]

Note: While the CAS number for **4'-Hydroxy Fenretinide-d4** is established, detailed experimental data such as isotopic purity, comprehensive NMR, and mass spectrometry fragmentation analysis are not readily available in the public domain. The data for the related compound, Fenretinide-d4 (CAS: 2118244-64-5), is more commonly reported by commercial suppliers.

Property	Value (for Fenretinide-d4)	Source
Purity	≥99% deuterated forms (d ₁ -d ₄)	[7]
Solubility	DMF: 10 mg/ml, DMSO: 10 mg/ml, Ethanol: 10 mg/ml, Ethanol:PBS (pH 7.2) (1:1): 0.3 mg/ml	[7]

Synthesis

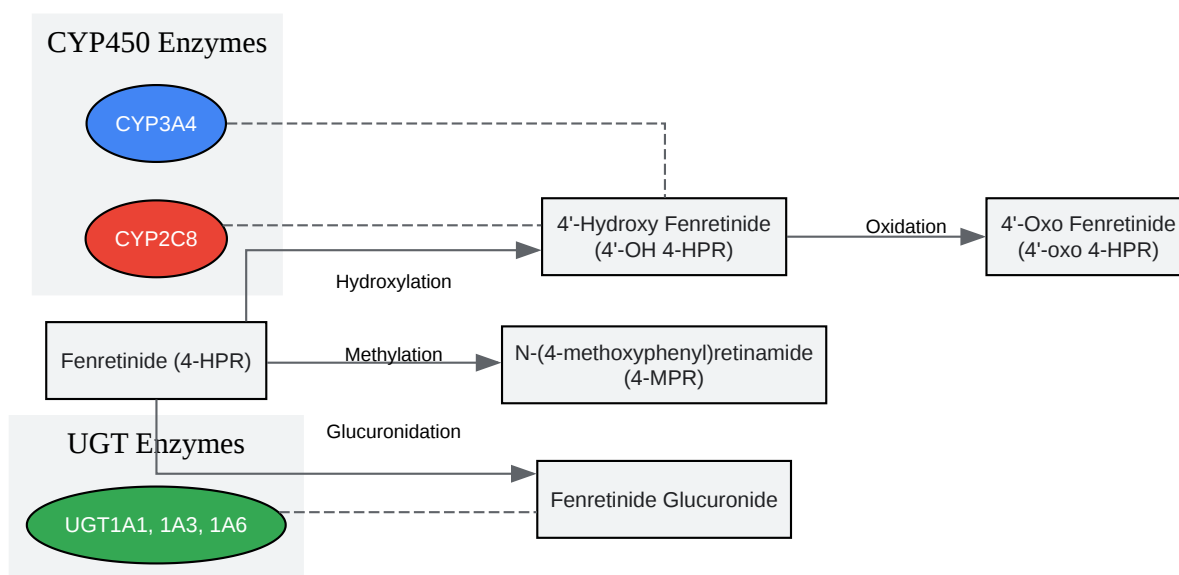
A detailed, publicly available experimental protocol for the synthesis of **4'-Hydroxy Fenretinide-d4** is not currently available. The synthesis would likely involve a multi-step process starting from a deuterated precursor of the 4-hydroxyphenylamine moiety, which is then coupled with a modified retinoic acid that has been hydroxylated at the 4'-position of the cyclohexenyl ring.

A general approach for the synthesis of similar non-deuterated retinoids, such as N-(4-ethoxyphenyl)-retinamide, involves the activation of the carboxylic acid of all-trans-retinoic acid (ATRA) followed by coupling with the corresponding amine.[8] A patented process for the preparation of N-(4-hydroxyphenyl)-retinamide (Fenretinide) involves reacting retinoic acid with dimethylchloroformamidinium chloride to form the retinoyl chloride, which is then reacted with a silylated p-aminophenol derivative.[9] The synthesis of the 4'-hydroxy metabolite would require an additional hydroxylation step, and the introduction of deuterium would necessitate the use of a deuterated starting material.

Metabolism of Fenretinide to 4'-Hydroxy Fenretinide

4'-Hydroxy Fenretinide is a metabolite of Fenretinide, formed through oxidative metabolism primarily by cytochrome P450 enzymes.[10] Understanding this metabolic pathway is crucial for interpreting pharmacokinetic studies where **4'-Hydroxy Fenretinide-d4** might be used as an internal standard.

The metabolic conversion of Fenretinide involves several key steps and enzymes. The following diagram illustrates the metabolic pathway leading to 4'-Hydroxy Fenretinide and other major metabolites.



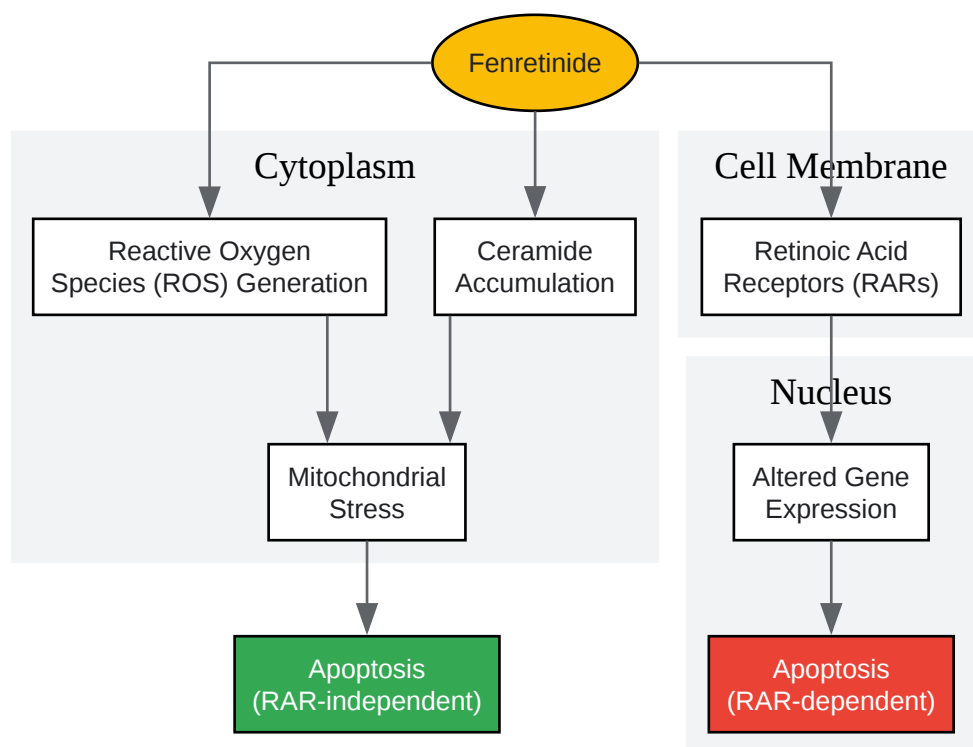
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Metabolic pathway of Fenretinide.

Signaling Pathways of Fenretinide and its Metabolites

While specific signaling studies on 4'-Hydroxy Fenretinide are scarce, the biological activities of its parent compound, Fenretinide, and the more extensively studied metabolite, 4-oxo-fenretinide, are well-documented. Fenretinide is known to induce apoptosis in cancer cells through both retinoic acid receptor (RAR)-dependent and -independent mechanisms.[2][11] The RAR-independent pathways often involve the generation of reactive oxygen species (ROS) and the modulation of ceramide metabolism.[2]

The following diagram illustrates the proposed signaling pathways for Fenretinide-induced apoptosis.



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Proposed signaling pathways of Fenretinide.

Experimental Protocols

Bioanalytical Method for Fenretinide and its Metabolites using a Deuterated Internal Standard

This section outlines a typical experimental protocol for the quantification of Fenretinide and its metabolites in biological matrices, such as plasma, using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with a deuterated internal standard like **4'-Hydroxy Fenretinide-d4** or Fenretinide-d4.

1. Sample Preparation

- Objective: To extract the analytes and the internal standard from the biological matrix and remove interfering substances.
- Procedure:
 - Thaw plasma samples on ice.
 - To 100 µL of plasma, add 10 µL of the internal standard working solution (e.g., **4'-Hydroxy Fenretinide-d4** in methanol).
 - Vortex briefly to mix.
 - Add 300 µL of cold acetonitrile to precipitate proteins.
 - Vortex for 1 minute.
 - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 µL of the mobile phase.
 - Transfer to an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Analysis

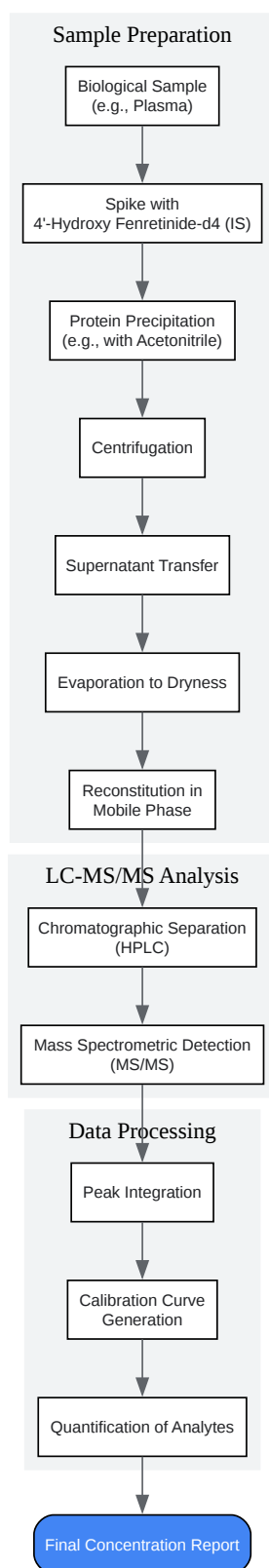
- Objective: To separate the analytes chromatographically and detect them with high sensitivity and specificity using mass spectrometry.
- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer.
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 3.5 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A linear gradient from 50% to 95% B over 5 minutes.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 10 μ L.
- Mass Spectrometric Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Fenretinide: m/z 392.3 $\rightarrow$ 283.2
 - 4'-Hydroxy Fenretinide: m/z 408.3 $\rightarrow$ 283.2 (hypothetical, requires experimental determination)
 - 4'-Oxo Fenretinide: m/z 406.3 $\rightarrow$ 297.2
 - **4'-Hydroxy Fenretinide-d4 (IS)**: m/z 412.3 $\rightarrow$ 287.2 (hypothetical, requires experimental determination)
 - Source Parameters: Optimized for maximum sensitivity (e.g., capillary voltage, source temperature, gas flows).

3. Data Analysis

- Objective: To quantify the concentration of each analyte in the samples.
- Procedure:
 - Integrate the peak areas for each analyte and the internal standard.
 - Calculate the peak area ratio of the analyte to the internal standard.
 - Construct a calibration curve by plotting the peak area ratio versus the concentration of the calibration standards.
 - Determine the concentration of the analytes in the unknown samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow

The following diagram illustrates a typical workflow for a bioanalytical study using **4'-Hydroxy Fenretinide-d4** as an internal standard.



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Bioanalytical workflow using a deuterated internal standard.

Conclusion

4'-Hydroxy Fenretinide-d4 is a critical tool for researchers in the field of retinoid pharmacology and drug development. Its primary application as an internal standard in LC-MS/MS bioanalysis allows for the accurate and precise quantification of Fenretinide and its metabolites in complex biological matrices. While detailed information on its synthesis and specific biological activities is limited, its utility in pharmacokinetic and metabolic studies is well-established. Further research into the biological effects of this specific hydroxylated metabolite may reveal additional therapeutic potential.

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